

An In-depth Technical Guide to the Physical Properties of Trimethylsilanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylsilanol

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This technical guide provides a comprehensive overview of the key physical properties of **trimethylsilanol** (TMS), a compound of significant interest in various scientific and industrial applications, including its role as a potential hydrolysis product of polydimethylsiloxane chains. This document is intended to serve as a valuable resource for professionals in research and development.

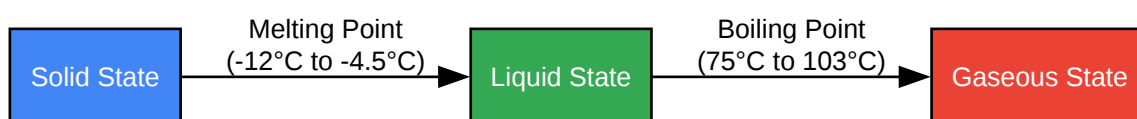
Physical Properties of Trimethylsilanol

Trimethylsilanol is a colorless, volatile liquid at room temperature.^[1] A summary of its key physical properties is presented in the table below. The data reflects some variability across different sources, which is common in scientific literature.

Physical Property	Value	Source(s)
Boiling Point	75.0 ± 9.0 °C (at 760 mmHg)	[2]
98.0 °C	[3]	
98-99 °C	[4]	
99 °C	[1][5]	
100 °C (at 760 mmHg)	[6]	
Approximately 103 °C	[7]	
Melting Point	-12.0 °C	[3][4]
-11.99 °C	[2]	
-4.5 °C	[1][5][8]	

State of Trimethylsilanol as a Function of Temperature

The physical state of **trimethylsilanol** is dictated by its temperature relative to its melting and boiling points. The following diagram illustrates this relationship.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Trimethylsilanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090980#physical-properties-of-trimethylsilanol-boiling-point-melting-point]

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